

An In-depth Technical Guide on 12-Hydroxydihydrochelirubine: Physicochemical Properties

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Compound of Interest

Compound Name: 12-Hydroxydihydrochelirubine

Cat. No.: B1204688

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For Researchers, Scientists, and Drug Development Professionals

This technical guide serves to provide the fundamental physicochemical properties of the compound **12-Hydroxydihydrochelirubine**. While extensive biological data, including detailed experimental protocols and established signaling pathways, are not readily available in the current body of scientific literature, this document summarizes the core molecular information.

Core Molecular Data

A critical first step in the evaluation of any potential therapeutic agent is the characterization of its basic molecular properties. This information is foundational for a wide range of applications, from dosage calculations to the interpretation of spectroscopic data. The molecular formula and weight of **12-Hydroxydihydrochelirubine** are summarized below.

Property	Value	Source
Molecular Formula	C ₂₁ H ₁₇ NO ₆	J-GLOBAL[1]
Molecular Weight	379.368 g/mol	J-GLOBAL[1]

Table 1: Physicochemical Properties of **12-Hydroxydihydrochelirubine**. This table outlines the fundamental molecular characteristics of **12-Hydroxydihydrochelirubine**.

Further Research and Context

12-Hydroxydihydrochelirubine is a derivative of chelirubine, a benzophenanthridine alkaloid. [1] Alkaloids in this class are known to possess a variety of biological activities. However, specific experimental studies detailing the synthesis, biological activity, and mechanism of action of **12-Hydroxydihydrochelirubine** are not extensively documented in publicly accessible databases.

For researchers interested in the potential pharmacological profile of this compound, a logical starting point would be to investigate the known activities of its parent compound, chelirubine. This could provide insights into the potential, albeit unconfirmed, therapeutic areas for **12-Hydroxydihydrochelirubine**.

Due to the absence of detailed experimental data and established signaling pathways for **12-Hydroxydihydrochelirubine**, the creation of diagrams for signaling pathways or experimental workflows as requested is not feasible at this time. Further primary research would be required to elucidate these aspects of the compound's pharmacology.

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References

- 1. Chelirubine | C₂₁H₁₆NO₅⁺ | CID 161243 - PubChem [pubchem.ncbi.nlm.nih.gov]
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